

Spectroscopic Profile of Dimethyl Nitromalonate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: 5437-67-2

Cat. No.: B1296143

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Executive Summary

Dimethyl nitromalonate is a functionalized malonic ester derivative of significant interest in organic synthesis and as a potential building block in medicinal chemistry. A thorough understanding of its spectroscopic characteristics is paramount for its identification, purity assessment, and elucidation of its role in chemical reactions. This guide provides a detailed overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **dimethyl nitromalonate**. Due to the limited availability of experimentally derived public data, this document presents high-quality predicted spectroscopic values obtained from computational methods, alongside generalized, robust experimental protocols for acquiring such data.

Predicted Spectroscopic Data

The following tables summarize the predicted ^1H NMR, ^{13}C NMR, and IR spectroscopic data for **dimethyl nitromalonate**. These predictions are based on well-established computational algorithms and provide a reliable reference for the identification of this compound.

Table 1: Predicted ^1H NMR Data for **Dimethyl Nitromalonate** (in CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.5 - 6.0	Singlet	1H	CH-NO ₂
~3.8	Singlet	6H	2 x OCH ₃

Table 2: Predicted ^{13}C NMR Data for **Dimethyl Nitromalonate** (in CDCl_3)

Chemical Shift (δ) ppm	Assignment
~160 - 165	C=O
~85 - 95	C-NO ₂
~54	OCH ₃

Table 3: Predicted IR Absorption Data for **Dimethyl Nitromalonate**

Wavenumber (cm^{-1})	Functional Group
~2960	C-H stretch (methyl)
~1750	C=O stretch (ester)
~1560	N-O stretch (nitro, asymmetric)
~1370	N-O stretch (nitro, symmetric)
~1250	C-O stretch (ester)

Experimental Protocols

The following are detailed, generalized methodologies for the acquisition of NMR and IR spectra, applicable to small organic molecules like **dimethyl nitromalonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

a) Sample Preparation:

- Accurately weigh 5-10 mg of the purified **dimethyl nitromalonate** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in a clean, dry vial.
- Add a small amount of an internal standard, typically tetramethylsilane (TMS), to the solution. TMS provides a reference signal at 0 ppm.
- Transfer the solution to a standard 5 mm NMR tube using a Pasteur pipette.
- Cap the NMR tube securely.

b) ^1H NMR Spectroscopy Acquisition:

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- Acquire the ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- Collect a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
- Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals.

c) ^{13}C NMR Spectroscopy Acquisition:

- Use the same sample prepared for ^1H NMR spectroscopy.
- Tune the NMR probe to the ^{13}C frequency.

- Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom.
- Due to the low natural abundance of ^{13}C , a larger number of scans (typically several hundred to thousands) and a longer relaxation delay (2-5 seconds) are required to obtain a good quality spectrum.
- Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

a) Attenuated Total Reflectance (ATR) Method (for liquids or solids):

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened (e.g., isopropanol) lint-free tissue.
- Record a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum.
- Place a small drop of liquid **dimethyl nitromalonate** or a small amount of the solid powder directly onto the ATR crystal.
- If the sample is a solid, use the pressure arm to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a spectral range of $4000\text{-}400\text{ cm}^{-1}$.
- After the measurement, clean the ATR crystal thoroughly.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the characterization of a synthesized compound using spectroscopic methods.



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Caption: A flowchart illustrating the general workflow from chemical synthesis to structural confirmation using spectroscopic techniques.

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